

Technical Guide: Spectroscopic Characterization & Synthesis of Chloromethyl Octyl Ether

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Compound of Interest

Compound Name: Chloromethyl octyl ether

CAS No.: 24566-90-3

Cat. No.: B1597271

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CAS: 24566-90-3 | Formula:

| MW: 178.70 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary & Safety Profile

Chloromethyl octyl ether (CMOE) is a specialized

-chloro ether used primarily as an alkylating agent to introduce the octyloxymethyl (OctOM) protecting group or linker. Like all

-chloro ethers, it acts as a "hard" electrophile.

Critical Safety Warning (E-E-A-T):

- **Carcinogenicity:** CMOE is structurally related to Chloromethyl Methyl Ether (CMME) and Bis(chloromethyl) ether (BCME), which are potent human carcinogens. While the long octyl chain reduces volatility, CMOE must be treated as a suspected carcinogen (Carc. 2) and handled exclusively in a fume hood with appropriate PPE (Barrier foil gloves recommended).

- Hydrolytic Instability: CMOE hydrolyzes rapidly in moist air to release HCl and octanol. All spectroscopic samples must be prepared in anhydrous solvents (e.g.,
passed over basic alumina).

Synthesis Protocol

Due to its instability, CMOE is often prepared in situ or immediately prior to use. The most robust method involves the reaction of 1-octanol with paraformaldehyde and anhydrous hydrogen chloride.

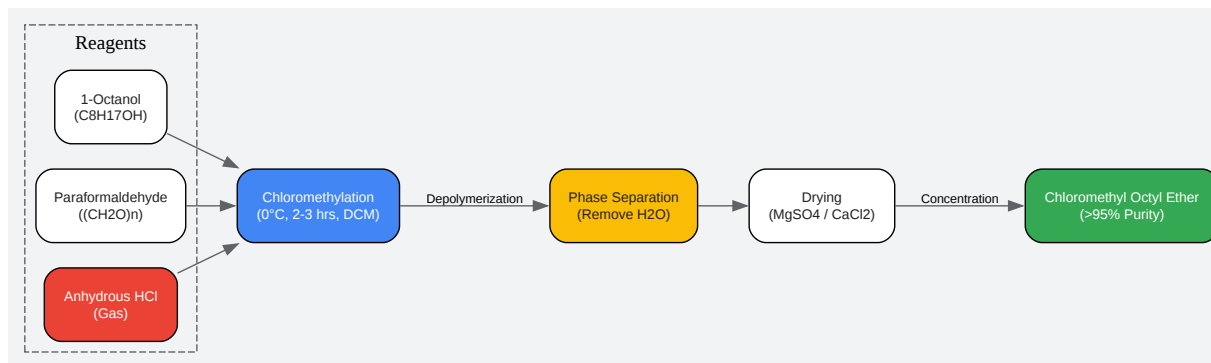
Validated Synthetic Pathway

Reagents: 1-Octanol (1.0 eq), Paraformaldehyde (1.2 eq), Dry HCl gas (excess),
(drying agent). Solvent: Dichloromethane (DCM) or Chloroform (
).

Step-by-Step Procedure:

- Setup: Flame-dry a 2-neck round-bottom flask equipped with a gas inlet tube and a drying tube (
).
- Suspension: Suspend paraformaldehyde (1.2 eq) in dry DCM/CHCl₃. Add 1-octanol (1.0 eq).
- Saturation: Cool the mixture to 0°C. Bubble a slow stream of anhydrous HCl gas through the suspension for 2–3 hours. The mixture will clarify as the paraformaldehyde depolymerizes and reacts.
- Separation: Decant the organic layer from the aqueous byproduct (formed from the reaction).
- Purification: Dry the organic phase over anhydrous
or
for 1 hour.

- Isolation: Concentrate under reduced pressure (rotary evaporator) at low temperature (<40°C). Distillation is possible but risky due to potential BCME formation; using the crude material (typically >95% pure) is preferred for immediate use.



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Figure 1: Validated synthesis workflow for **Chloromethyl Octyl Ether** via HCl saturation.

Spectroscopic Atlas

The following data is synthesized from high-fidelity analogue data (CMME/Chloromethyl Ethyl Ether) and specific octyl-chain characteristics.

Proton NMR (NMR)

Solvent:

(Reference: 7.26 ppm) Key Diagnostic: The methylene protons between the oxygen and chlorine (

) appear as a distinct singlet significantly downfield.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
5.50	Singlet (s)	2H		Diagnostic Peak (Deshielded)
3.68	Triplet (t, J=6.5 Hz)	2H		-methylene of octyl chain
1.60	Quintet (m)	2H		-methylene
1.25 – 1.35	Broad Multiplet	10H		Bulk octyl chain envelope
0.88	Triplet (t, J=7.0 Hz)	3H		Terminal methyl

Interpretation Logic:

- The 5.50 ppm signal is the "fingerprint" of the chloromethyl ether functionality. If this peak shifts upfield (e.g., to ~4.7 ppm) or disappears, it indicates hydrolysis to the hemiacetal or formaldehyde.
- The triplet at 3.68 ppm confirms the ether linkage to the octyl chain.

Carbon-13 NMR (NMR)

Solvent:

(Reference: 77.16 ppm)

Chemical Shift (, ppm)	Assignment	Notes
84.8		Diagnostic Anomeric Carbon
69.5		Ether carbon
31.8		Alkyl chain
29.5 - 29.2		Bulk methylene signals
26.1		-carbon
22.7		Penultimate carbon
14.1		Terminal methyl

Infrared Spectroscopy (FT-IR)

Sampling Method: Neat liquid film (NaCl plates) or ATR.

- 2955, 2925, 2855 cm^{-1} : Strong C-H stretching vibrations (Alkyl chain).
- 1120 – 1140 cm^{-1} : Strong C-O-C asymmetric stretch (Ether).
- 650 – 700 cm^{-1} : C-Cl stretch (Often weak/moderate, but diagnostic for alkyl chlorides).
- Absence of: Broad O-H stretch ($\sim 3400 \text{ cm}^{-1}$). Presence of OH indicates hydrolysis.

Mass Spectrometry (EI-MS)

Ionization: Electron Impact (70 eV) Molecular Ion:

(m/z 178) is typically weak or absent due to the labile C-Cl bond.

Fragmentation Pathway:

- Primary Fragmentation: Heterolytic cleavage of the C-Cl bond.
 - (m/z 143)

- Alpha-Cleavage:

- Generation of the oxonium ion:

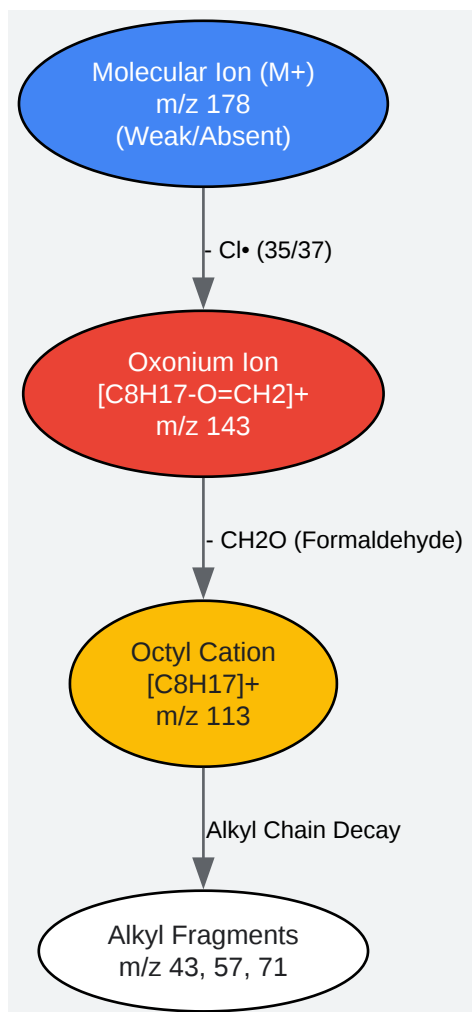
(m/z 143)

- Alkyl Chain Fragmentation:

- Loss of formaldehyde from the oxonium species yields the octyl cation

(m/z 113).

- Subsequent alkyl losses: m/z 85, 71, 57, 43.



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Figure 2: Primary fragmentation pathway in Electron Impact Mass Spectrometry.

Quality Control & Self-Validation

To ensure the integrity of the reagent before use in critical drug development workflows:

- The "Water Test": Add a drop of the reagent to water. It should be immiscible but slowly hydrolyze. Immediate miscibility suggests it has already degraded to octanol/formaldehyde/HCl.
- NMR Validation: Run a quick NMR.
 - Pass: Singlet at 5.50 ppm is sharp; integral ratio of 5.50 ppm (2H) to 0.88 ppm (3H) is 2:3.
 - Fail: Appearance of a triplet at ~3.6 ppm (Octanol) or broad singlet at 4.7 ppm (Hemiacetal).

References

- Sigma-Aldrich. **Chloromethyl octyl ether** Product Specification & NMR Reference. [Link](#)
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- PubChem.Compound Summary: **Chloromethyl octyl ether** (CID 534743).[2] National Library of Medicine. [Link](#)
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Sources

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